

best practices for long-term storage of MTR-106

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Compound of Interest

Compound Name: MTR-106

Cat. No.: B12401228

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Technical Support Center: MTR-106

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage of **MTR-106**.

Frequently Asked Questions (FAQs)

Q1: What is **MTR-106**?

A1: **MTR-106** is a substituted quinolone amide compound that functions as a G-quadruplex stabilizer. It has been investigated as a potential anticancer agent, particularly for the treatment of BRCA-deficient cancers.

Q2: What are the general recommendations for the long-term storage of solid **MTR-106**?

A2: For long-term storage, **MTR-106** should be stored as a solid in a cool, dry, and dark environment. It is crucial to keep the compound in a tightly sealed container to prevent degradation from moisture and air.

Q3: Is there a specific recommended storage temperature for **MTR-106**?

A3: While specific stability data for **MTR-106** is not widely published, information on its close analog, CX-5461, provides a strong reference. For long-term stability, storing **MTR-106** at -20°C is recommended.^{[1][2][3]} At this temperature, the analogous compound CX-5461 has shown stability for at least four years.^[1]

Q4: How should I store solutions of **MTR-106**?

A4: If you have prepared a stock solution of **MTR-106** in a solvent such as DMSO, it is recommended to store it at -80°C for maximum stability.[4] Under these conditions, solutions of the analogous compound CX-5461 are stable for up to two years.[3] For shorter-term storage of up to one year, -20°C is also an option.[3]

Summary of Recommended Storage Conditions

Form	Storage Temperature	Duration	Container
Solid	-20°C	≥ 4 years	Tightly sealed, light-resistant
Solution (e.g., in DMSO)	-80°C	Up to 2 years	Tightly sealed, light-resistant vials
Solution (e.g., in DMSO)	-20°C	Up to 1 year	Tightly sealed, light-resistant vials

Troubleshooting Guide

Q: I left my solid **MTR-106** at room temperature for an extended period. Is it still usable?

A: The stability of **MTR-106** at room temperature for extended periods has not been determined. To ensure the integrity of your experiments, it is highly recommended to use a fresh vial of **MTR-106** that has been stored under the recommended -20°C conditions. If this is not possible, consider performing a quality control check, such as HPLC-MS, to assess the purity of the compound before use.

Q: My **MTR-106** solution in DMSO appears to have precipitated after thawing. What should I do?

A: Precipitation upon thawing can occur if the compound's solubility limit is exceeded or if the solvent has absorbed moisture. Gently warm the solution to 37°C and vortex to redissolve the precipitate. If the precipitate does not dissolve, it may indicate degradation or contamination. It is advisable to prepare a fresh solution from a solid stock.

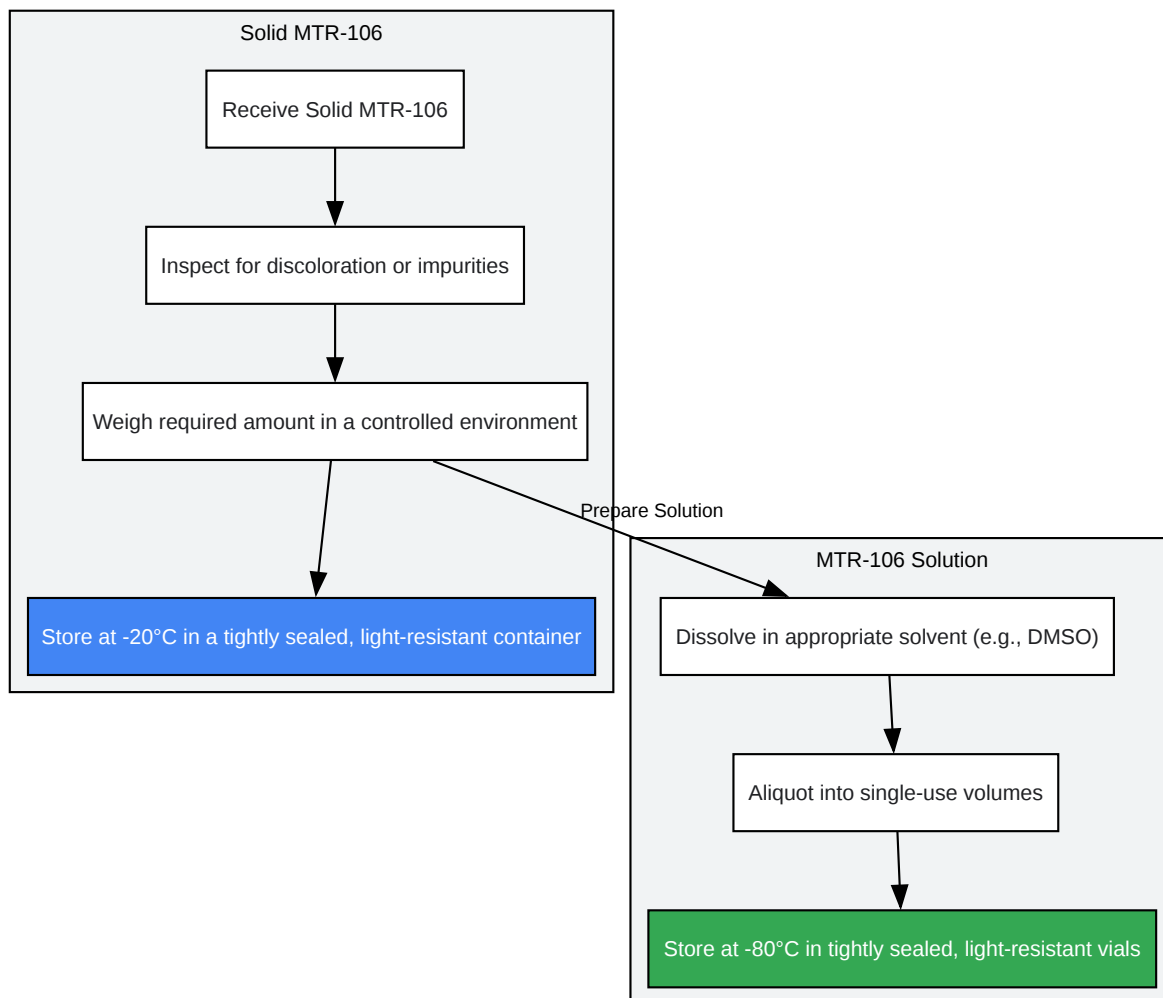
Q: I've noticed a change in the color of my solid **MTR-106**. What does this indicate?

A: A change in color can be a sign of degradation or contamination. This could be due to exposure to light, moisture, or reactive substances. It is recommended to discard the discolored compound and use a new, properly stored vial to ensure the reliability of your experimental results.

Q: How many freeze-thaw cycles can I subject my **MTR-106** solution to?

A: To minimize degradation, it is best to limit the number of freeze-thaw cycles. After preparing a stock solution, it is recommended to aliquot it into smaller, single-use volumes. This practice will help preserve the integrity of the compound over its shelf life.

Experimental Workflow: Preparing MTR-106 for Long-Term Storage



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Caption: Workflow for preparing solid and solution forms of **MTR-106** for long-term storage.

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